

Proper Disposal of Methyl 4-bromo-1H-pyrazole-3-carboxylate: A Comprehensive Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: methyl 4-bromo-1H-pyrazole-3-carboxylate

Cat. No.: B182796

[Get Quote](#)

For Immediate Reference: Treat **methyl 4-bromo-1H-pyrazole-3-carboxylate** as a hazardous waste. It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation. Personal protective equipment, including gloves, safety goggles, and a lab coat, is essential during handling and disposal. All disposal activities must comply with local, state, and federal regulations.

This guide provides detailed procedures for the safe disposal of **methyl 4-bromo-1H-pyrazole-3-carboxylate** (CAS No. 81190-89-8), a compound commonly used in pharmaceutical development and agrochemical research. Adherence to these protocols is critical to ensure the safety of laboratory personnel and to prevent environmental contamination.

Safety and Hazard Profile

Methyl 4-bromo-1H-pyrazole-3-carboxylate is a white to light yellow solid with the molecular formula $C_5H_5BrN_2O_2$.^[1] Based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, this substance presents the following hazards:

Hazard Class	GHS Code	Description
Acute Toxicity, Oral	H302	Harmful if swallowed[2][3]
Skin Corrosion/Irritation	H315	Causes skin irritation[2][3]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation[2][3]
Acute Toxicity, Inhalation	H332	Harmful if inhaled[2][3]
Specific Target Organ Toxicity	H335	May cause respiratory irritation[2][3]

Due to its classification as a halogenated organic compound, specific waste management procedures are required to mitigate potential environmental impact.

Detailed Disposal Protocol

The proper disposal of **methyl 4-bromo-1H-pyrazole-3-carboxylate** must be conducted in a controlled and compliant manner. The following step-by-step protocol should be followed:

1. Personal Protective Equipment (PPE):

- Wear appropriate PPE, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety goggles.
- If there is a risk of generating dust, a NIOSH-approved respirator is recommended.

2. Waste Segregation and Collection:

- Solid Waste:
 - Collect pure, unadulterated **methyl 4-bromo-1H-pyrazole-3-carboxylate** waste in a dedicated, clearly labeled hazardous waste container.
 - The container should be made of a compatible material (e.g., high-density polyethylene) and have a secure, tight-fitting lid.

- Label the container with "Hazardous Waste," the full chemical name ("**methyl 4-bromo-1H-pyrazole-3-carboxylate**"), and the associated hazard symbols.
- Contaminated Materials:
 - Any materials contaminated with this chemical, such as weighing paper, gloves, and pipette tips, should be placed in the same designated hazardous waste container.
- Solutions:
 - Solutions containing **methyl 4-bromo-1H-pyrazole-3-carboxylate** should be collected in a separate, labeled container for halogenated organic liquid waste. Do not mix with non-halogenated waste streams.[\[4\]](#)[\[5\]](#)

3. Storage:

- Store the hazardous waste container in a designated satellite accumulation area.
- The storage area should be cool, dry, and well-ventilated, away from incompatible materials.
- Ensure the container is kept closed except when adding waste.

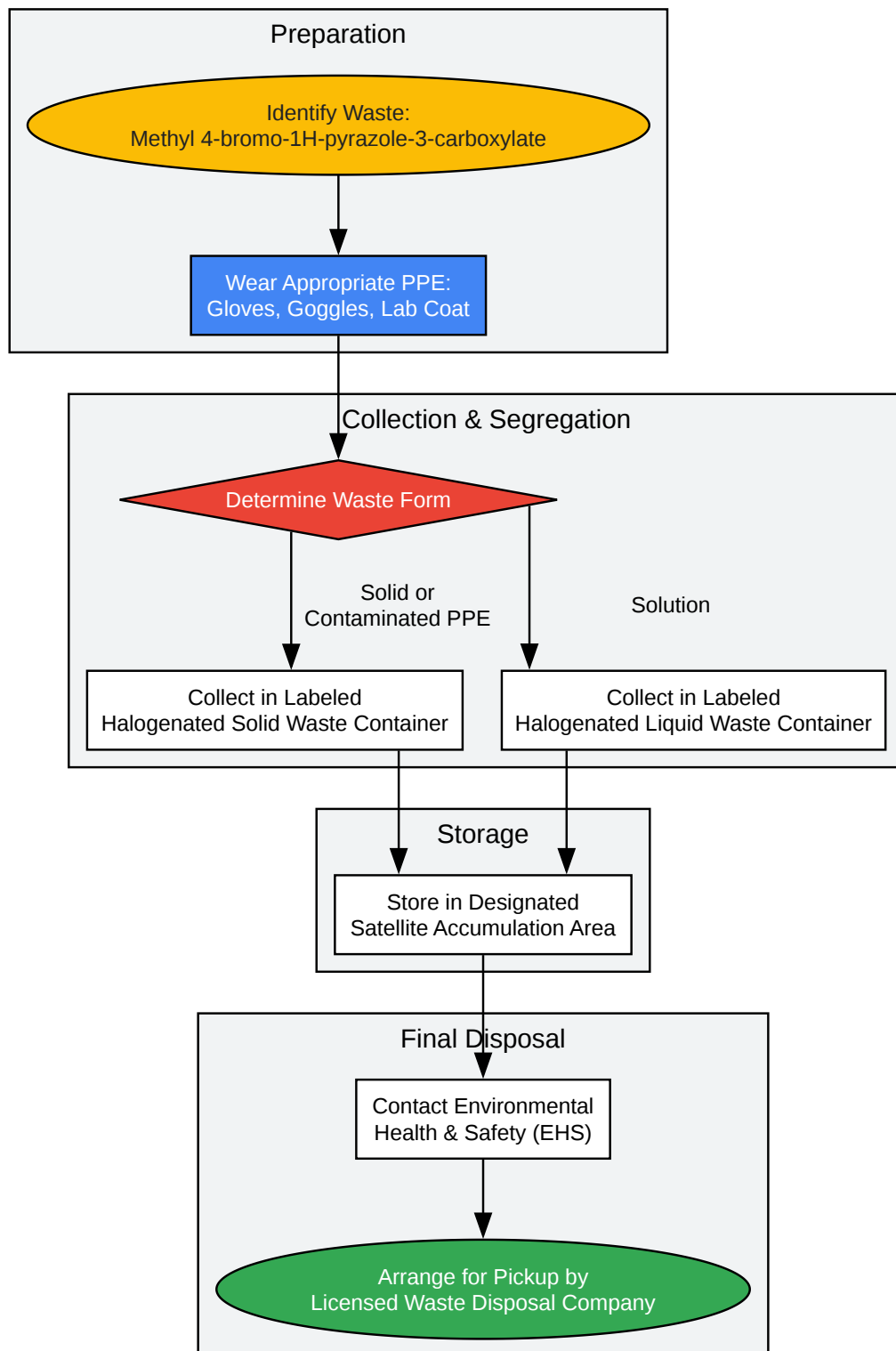
4. Disposal:

- Disposal of **methyl 4-bromo-1H-pyrazole-3-carboxylate** must be handled by a licensed hazardous waste disposal company.
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup and disposal.
- Provide the EHS office with a complete and accurate inventory of the waste.
- Never dispose of this chemical down the drain or in regular trash.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **methyl 4-bromo-1H-pyrazole-3-carboxylate**.

Disposal Workflow for Methyl 4-bromo-1H-pyrazole-3-carboxylate

[Click to download full resolution via product page](#)Caption: Disposal decision workflow for **methyl 4-bromo-1H-pyrazole-3-carboxylate**.

By adhering to these safety protocols and disposal procedures, researchers and laboratory professionals can minimize the risks associated with **methyl 4-bromo-1H-pyrazole-3-carboxylate** and ensure a safe and compliant laboratory environment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. Methyl 4-bromo-1H-pyrazole-3-carboxylate | C₅H₅BrN₂O₂ | CID 2828046 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. coming.com [coming.com]
- 4. benchchem.com [benchchem.com]
- 5. braun.matse.illinois.edu [braun.matse.illinois.edu]
- To cite this document: BenchChem. [Proper Disposal of Methyl 4-bromo-1H-pyrazole-3-carboxylate: A Comprehensive Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b182796#methyl-4-bromo-1h-pyrazole-3-carboxylate-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com